

Application Notes and Protocols for Assessing PME-1 Activity Following Abl127 Treatment

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Compound of Interest

Compound Name: Abl127

Cat. No.: B15576478

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Introduction

Protein Phosphatase Methylesterase-1 (PME-1) is a critical enzyme that regulates the activity of Protein Phosphatase 2A (PP2A), a major serine/threonine phosphatase involved in a multitude of cellular processes. PME-1 functions by demethylating the catalytic subunit of PP2A, leading to its inactivation.^{[1][2][3]} Dysregulation of PME-1 activity has been implicated in various diseases, including cancer, making it an attractive therapeutic target.^{[2][3][4]} **Abl127** is a selective and covalent inhibitor of PME-1, demonstrating potent inhibition in various cell lines.^[5] This document provides detailed protocols for assessing the activity of PME-1 in response to **Abl127** treatment, enabling researchers to effectively evaluate the efficacy and mechanism of action of this and similar inhibitory compounds.

Data Presentation

The following tables summarize the quantitative data regarding the effect of **Abl127** on PME-1 activity and downstream cellular processes.

Table 1: In Vitro Inhibition of PME-1 by **Abl127**

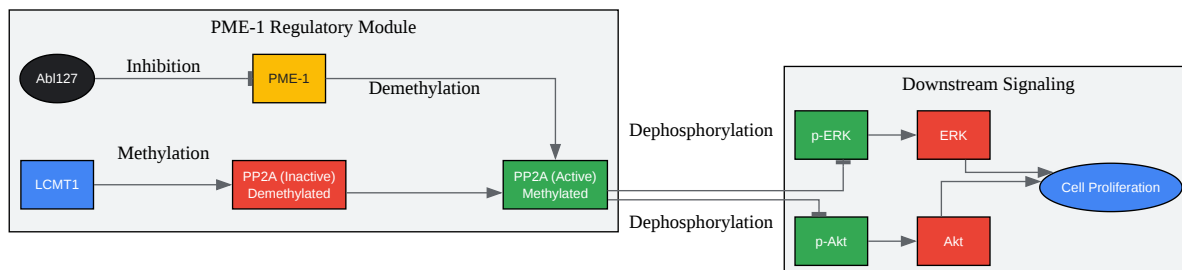
Cell Line	IC50 (nM)	Reference
HEK293T	6.4	[5]
MDA-MB-231	11.1	[5]

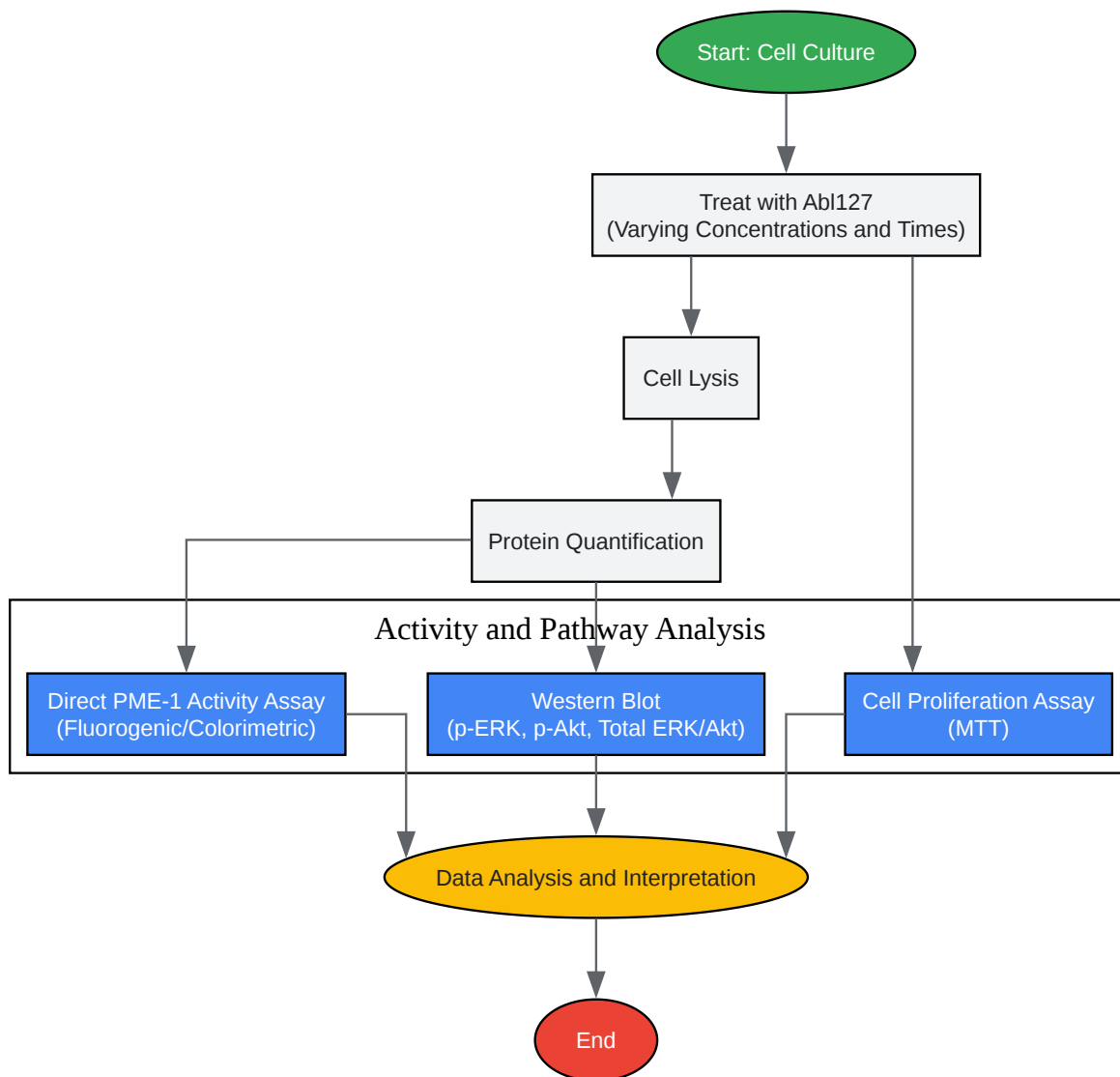
Table 2: Functional Effects of PME-1 Inhibition by **Abl127**

Cell Line	Assay	Abl127 Concentration	Observed Effect	Reference
Differentiating Muscle Cells	AP-1 Reporter Activity	Not Specified	Significant Increase	[6]
Differentiating Muscle Cells	ERK1/2, c-Jun, PME-1, PP2A Protein Levels	Not Specified	Increase	[6]
Differentiating Muscle Cells	Endogenous PME-1 and PP2A Interaction	Not Specified	Disruption	[6]
WT MEFs	PP2Ac Protein Levels	5 or 10 μ M (48 hr)	Decrease	[5]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PME-1 signaling pathway and the general experimental workflow for assessing PME-1 activity after **Abl127** treatment.





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References

- 1. Probe Report for PME-1 Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Probe Report for PME-1 Inhibitors - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. PME-1 protects extracellular signal-regulated kinase pathway activity from protein phosphatase 2A-mediated inactivation in human malignant glioma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PME-1 protects ERK pathway activity from protein phosphatase 2A-mediated inactivation in human malignant glioma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Reddit - The heart of the internet [reddit.com]
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